

Application Notes and Protocols: Remote Pressure Control Setup with MRV-03 Valve

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This document provides detailed application notes and protocols for utilizing the MRV-03 series of modular relief valves in a remote pressure control setup for various research, development, and drug discovery applications.

MRV-03 Valve Specifications

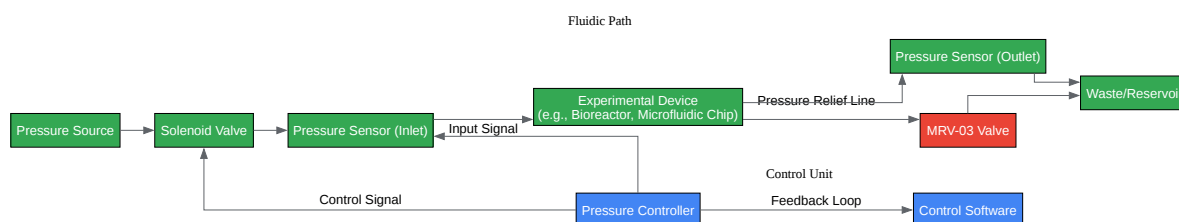
The MRV-03 is a series of modular relief valves designed to limit the pressure in a hydraulic circuit to a predetermined maximum.^[1] These valves are commonly used to protect hydraulic systems from over-pressurization.^[2] The following table summarizes the key quantitative data for the MRV-03 valve, compiled from various manufacturers.

Parameter	Specification	Source(s)
Valve Size	3/8" (D03, NG6, CETOP 3)	[3] [4] [5]
Maximum Pressure	Up to 4500 PSI (315 bar)	[1] [4] [6]
Rated Flow	Up to 80 L/min (21.13 GPM)	[3] [4]
Pressure Adjustment Ranges	Multiple ranges available, e.g., 870 kg/cm², 10210 kg/cm² , 20~350 kg/cm ²	[3]
Action Form	P (P port relief), A (A port relief), B (B port relief), W (A & B port relief)	[1] [7]
Adjustment Options	Hexagonal screw or hand knob	[4]
Body Material	Casting iron for strength and durability	[4]
Internal Components	Hardened steel for a longer life	[4]

Conceptual Remote Pressure Control Setup

A remote pressure control setup allows for the precise and automated regulation of pressure in a fluidic system from a distance. This is particularly useful in applications requiring sterile environments, high pressures, or long-term, stable conditions.[\[3\]](#)[\[8\]](#) The MRV-03 valve can be integrated into such a system to provide a robust and reliable pressure-limiting mechanism.

A typical setup consists of a pressure source, a pressure controller, pressure sensors, the experimental chamber or microfluidic device, and control software. The MRV-03 valve is placed in-line to divert excess flow and maintain the desired pressure.



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Figure 1: Conceptual diagram of a remote pressure control setup incorporating an MRV-03 valve.

Experimental Protocols

Here are detailed protocols for key experiments where a remote pressure control setup with an MRV-03 valve can be beneficial.

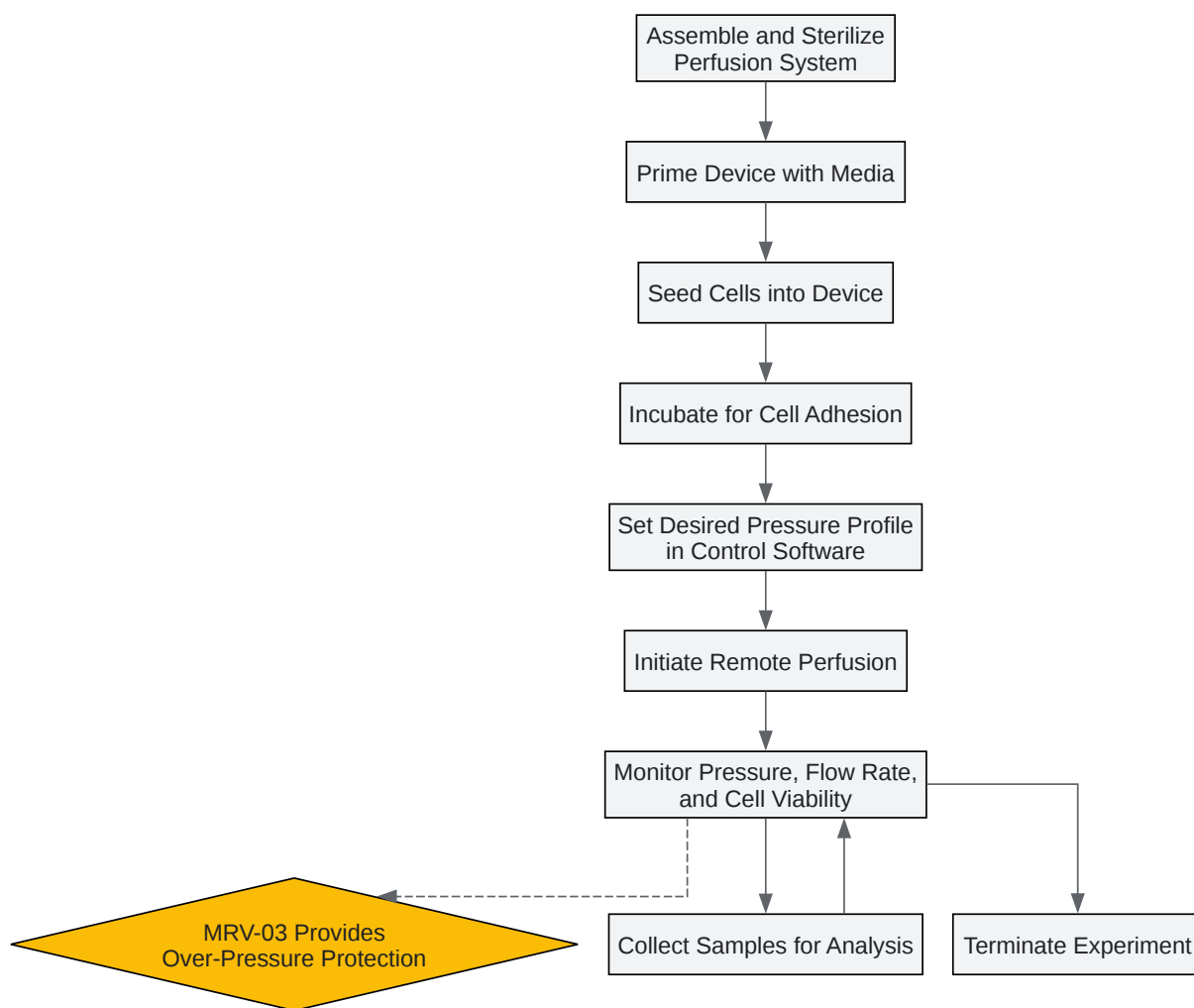
Automated Perfusion for Long-Term Cell Culture

This protocol describes the use of a remote pressure-controlled perfusion system to maintain a stable microenvironment for long-term cell cultures, crucial for applications like organ-on-a-chip and tissue engineering.^{[1][8]}

Methodology:

- **System Assembly:**
 - Assemble the perfusion system as shown in Figure 1. The "Experimental Device" will be a cell culture chamber or a microfluidic chip.

- Connect the MRV-03 valve on a bypass line from the inlet of the cell culture chamber to a waste container. Set the valve to the maximum allowable pressure for your cell culture device to prevent over-pressurization.
- Sterilize all components of the fluidic path that will come into contact with the cell culture medium.
- Cell Seeding:
 - Prime the microfluidic device or culture chamber with a pre-warmed culture medium.
 - Seed the cells into the device according to your specific experimental protocol.
 - Allow the cells to adhere and stabilize for a predetermined period under static conditions.
- Initiating Perfusion:
 - Using the control software, set the desired inlet pressure for the perfusion. This will typically be a low pressure to generate a gentle flow and corresponding shear stress on the cells.
 - Start the pressure controller to initiate the flow of fresh medium through the device.
 - The pressure sensors will provide real-time feedback to the controller, which will adjust the solenoid valve to maintain the set pressure.[\[7\]](#)
- Long-Term Culture and Monitoring:
 - Continuously monitor the pressure and flow rate throughout the experiment.
 - The MRV-03 valve will automatically divert flow if the pressure exceeds the set safety limit, protecting the cells and the device.
 - Periodically collect samples from the outlet for analysis of metabolites and cell health markers.



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Figure 2: Experimental workflow for automated cell culture perfusion.

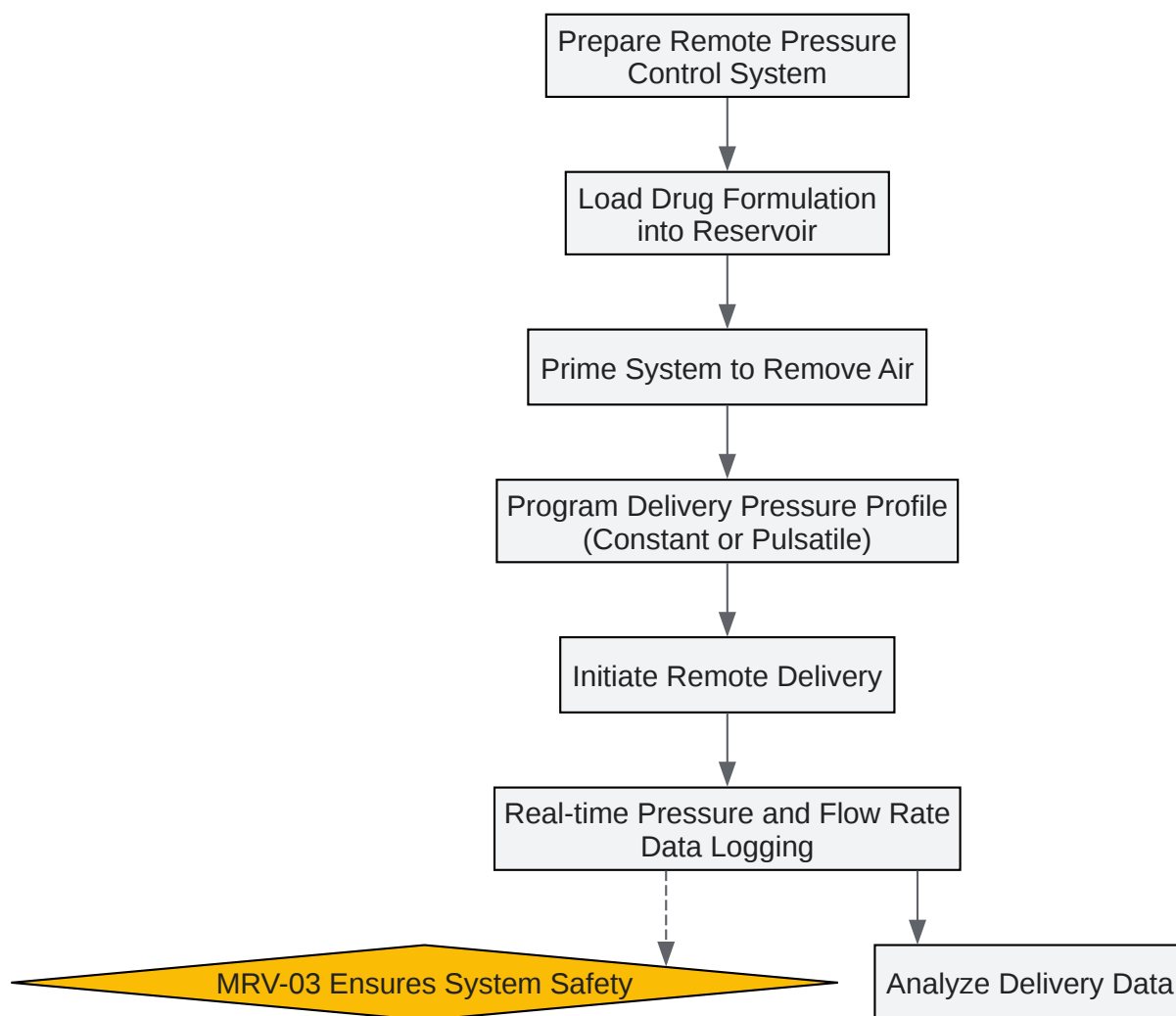
High-Precision Drug Delivery System

This protocol outlines the use of a remote pressure control system for the precise and repeatable delivery of therapeutic agents. This is critical in drug development for testing dosage and release profiles.^{[9][10]}

Methodology:

- System Preparation:
 - Configure the remote pressure control setup (Figure 1), with the "Experimental Device" being the target delivery site (e.g., a micro-catheter or a simulated tissue model).
 - The drug reservoir is connected to the pressure source.
 - Set the MRV-03 valve to a pressure slightly above the maximum intended delivery pressure to act as a safety relief.
- Drug Formulation Loading:
 - Fill the drug reservoir with the desired formulation.
 - Prime the system to remove any air bubbles.
- Delivery Protocol Programming:
 - In the control software, program the desired pressure profile for drug delivery. This can be a constant pressure for continuous delivery or a pulsatile profile for on-demand release.^[5]
 - The software will control the solenoid valve to achieve the programmed pressure at the delivery point, based on feedback from the pressure sensors.^[7]
- Execution and Data Logging:
 - Initiate the delivery sequence.
 - The system will automatically maintain the programmed pressure profile.

- Continuously log the pressure and flow rate data to ensure accurate and repeatable delivery.
- The MRV-03 valve provides a layer of safety, preventing accidental over-pressurization of the system.



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Figure 3: Workflow for a high-precision drug delivery experiment.

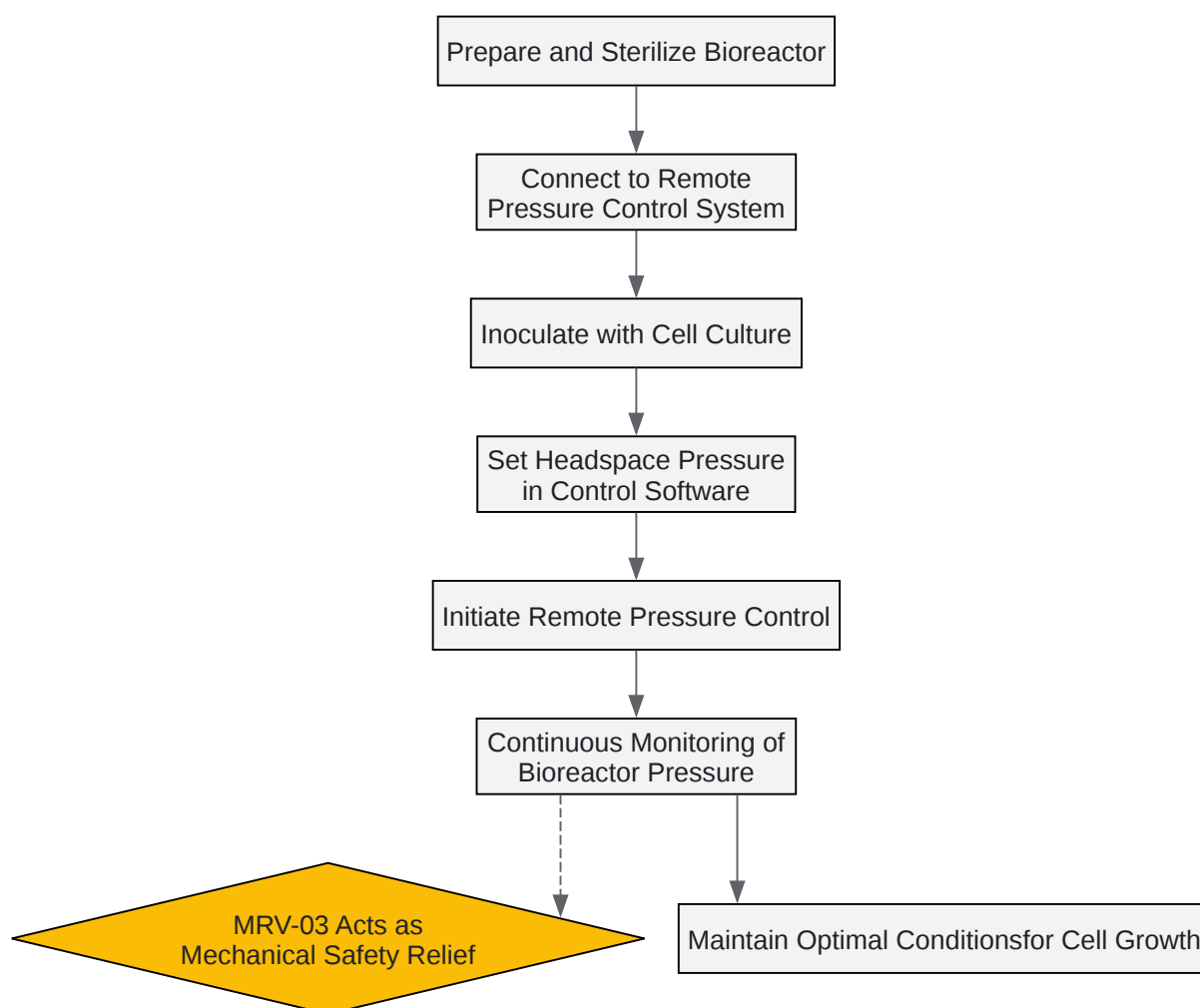
Bioreactor Pressure Regulation

This protocol describes how to maintain a stable and controlled pressure environment within a bioreactor, which is essential for optimizing cell growth and product yield.[\[11\]](#)[\[12\]](#)

Methodology:

- Bioreactor Setup:
 - Prepare and sterilize the bioreactor according to the manufacturer's instructions.[\[13\]](#)
 - Connect the gas inlet of the bioreactor to the remote pressure control system.
 - Install a sterile pressure sensor in the headspace of the bioreactor.
 - Connect the MRV-03 valve to a vent line from the bioreactor headspace to act as a mechanical safety relief.
- Culture Inoculation and Initiation:
 - Inoculate the bioreactor with the cell culture.
 - Begin agitation and temperature control.
- Remote Pressure Control:
 - Set the desired headspace pressure in the control software. A slight positive pressure is often maintained to prevent contamination.
 - The pressure controller will regulate the flow of gas into the bioreactor to maintain the set pressure based on feedback from the pressure sensor.
- Process Monitoring and Safety:
 - Continuously monitor the bioreactor pressure throughout the culture period.
 - The control system will automatically adjust gas flow to compensate for changes in pressure due to cellular metabolism or gas consumption.

- In the event of a control system failure or a sudden pressure increase (e.g., due to a blocked outlet filter), the MRV-03 valve will open to vent the excess pressure, protecting the integrity of the bioreactor.[11]



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Figure 4: Logical flow for bioreactor pressure regulation.

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